Analytical techniques for characterizing 5-methoxy-7-azaindole compounds

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Compound of Interest

Compound Name:	*1H-Pyrrolo[2,3-B]pyridine-3-carboxaldehyde, 5-methoxy-*
CAS No.:	*183208-38-0*
Cat. No.:	*B068376*

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Executive Summary

This guide details the analytical protocols for the structural validation, purity profiling, and physicochemical characterization of 5-methoxy-7-azaindole (5-methoxy-1H-pyrrolo[2,3-b]pyridine). As a critical bioisostere of the indole and purine scaffolds, this core is ubiquitous in kinase inhibitor development (e.g., JAK, TRK inhibitors). However, its unique electronic distribution—specifically the basicity of N7 versus the acidity of N1—presents distinct challenges in chromatography and spectroscopy. This document provides self-validating workflows to overcome these hurdles, ensuring data integrity for IND-enabling studies.

Molecular Profile & Structural Logic

Compound: 5-Methoxy-7-azaindole Formula: $C_8H_8N_2O$ MW: 148.16 g/mol

The molecule features a fused bicyclic system consisting of a pyridine ring (containing N7) and a pyrrole ring (containing N1). The 5-methoxy group acts as an electron-donating group (EDG), increasing the electron density of the pyridine ring and slightly elevating the basicity of N7 compared to the unsubstituted parent.

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- Acidity (N1-H): pKa ~13.2 (Requires strong base for deprotonation).
- Basicity (N7): pKa ~4.9–5.2 (Protonates readily in acidic HPLC mobile phases).

Protocol 1: High-Fidelity NMR Spectroscopy

Objective: Unambiguous structural assignment and regioisomer differentiation.

Solvent Selection Strategy

- Standard:DMSO-d_6 is the gold standard. It disrupts intermolecular hydrogen bonding (dimerization) at the N1-H/N7 interface, resulting in sharp signals.
- Avoid:$CDCl_3$ often leads to broad N1-H signals and concentration-dependent chemical shift changes due to aggregation.

1H NMR Assignment (500 MHz, DMSO-d_6)

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Position	Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Mechanistic Insight
N1-H	11.0 - 11.5	Broad s	-	Exchangeable; shift varies with conc./temp.
H-2	7.35 - 7.45	d / dd	^3J ~3.5	Adjacent to N1; diagnostic for pyrrole ring.
H-6	7.90 - 8.00	d	^4J ~2.5	Deshielded by N7; diagnostic for N7-alkylation NOE.
H-4	7.45 - 7.55	d	^4J ~2.5	Meta-coupled to H-6; shielded by 5-OMe relative to 7-azaindole.
H-3	6.30 - 6.40	d / dd	^3J ~3.5	Electron-rich pyrrole position; typically most upfield aromatic.
5-OMe	3.80 - 3.85	s	-	Strong singlet; integral reference (3H).

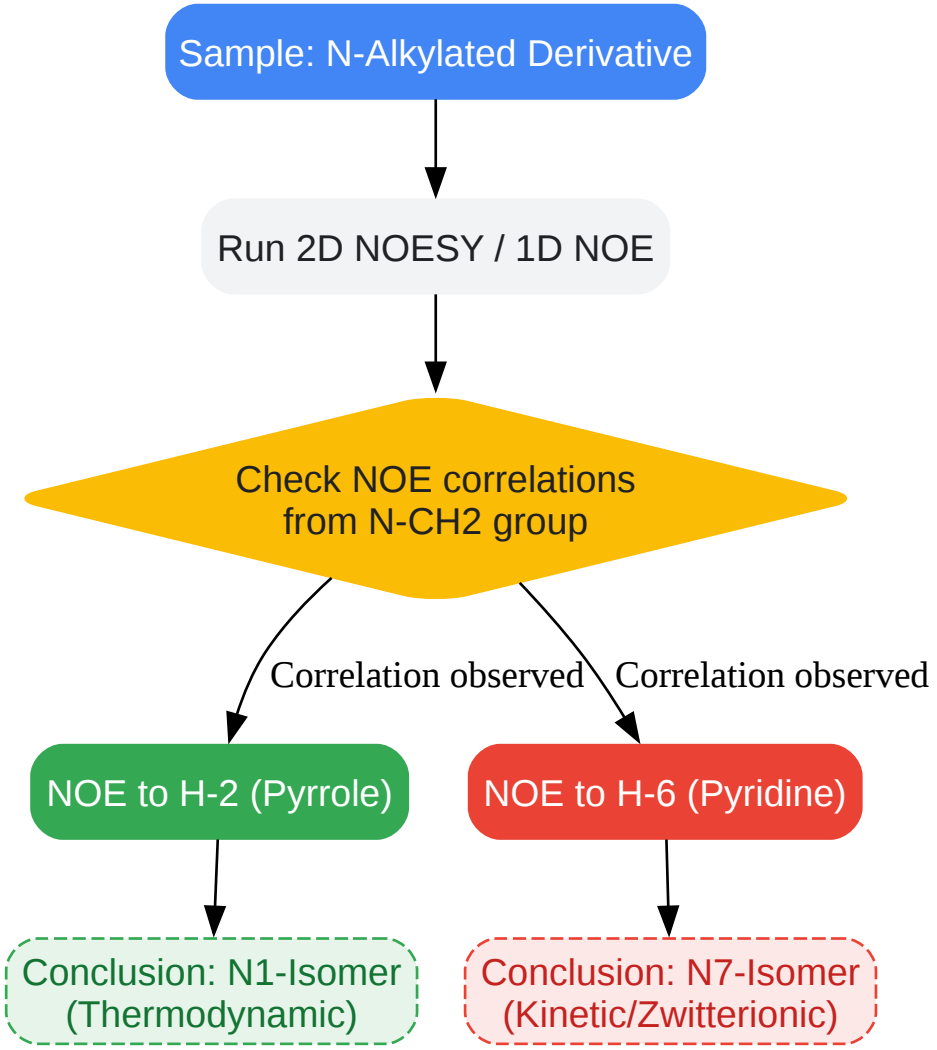
Critical Workflow: Distinguishing N1 vs. N7 Alkylation

In synthetic derivatives, alkylation can occur at N1 (thermodynamic product) or N7 (kinetic product).[1]

- Experiment: 1D NOE or 2D NOESY.
- Logic:
  - Irradiate the N-Alkyl protons (e.g., N-CH_2).

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- N1-Alkylation: Observation of NOE enhancement at H-2 and H-7a (bridgehead, if visible).
- N7-Alkylation: Observation of NOE enhancement at H-6.



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Figure 1: Decision tree for assigning regioisomers in 7-azaindole derivatives using Nuclear Overhauser Effect (NOE).

Protocol 2: UPLC-MS/MS Method Development

Objective: Quantify purity and identify impurities (e.g., N-oxides, des-methyl analogs).

Chromatographic Conditions

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The basicity of N7 causes peak tailing on standard silica-based C18 columns due to interaction with residual silanols.

- Column:CSH C18 (Charged Surface Hybrid) or Phenyl-Hexyl.
  - Why: CSH columns apply a low-level positive surface charge that repels the protonated N7, sharpening peak shape. Phenyl-hexyl provides unique selectivity for the bicyclic aromatic core.
- Mobile Phase A: 10 mM Ammonium Formate, pH 3.8 (Aqueous).
- Mobile Phase B: Acetonitrile.[2]
- Gradient: 5% B to 95% B over 5 minutes.

Mass Spectrometry (ESI+)

- Ionization: Electrospray Ionization (Positive Mode).
- Target Ion: $[M+H]^+$ = m/z 149.07.
- Fragmentation Pattern (MS/MS):
  - Precursor: 149.07
  - Loss of Methyl ($\bullet CH_3$): m/z 134 (Radical cation, typically low abundance in ESI, higher in EI).
  - Loss of CO: m/z 121 (From the methoxy-bearing ring contraction).
  - Diagnostic Loss: Loss of HCN (27 Da) is characteristic of the azaindole core cleavage.

Protocol 3: Purity & Impurity Profiling

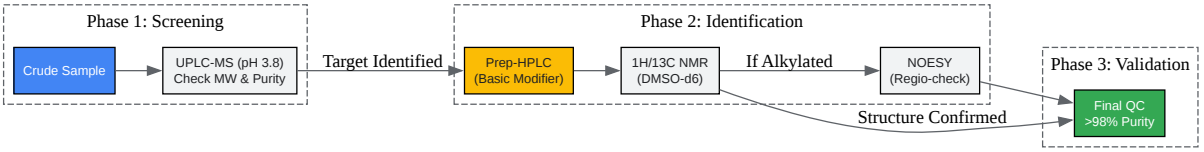
Objective: Detect common synthetic byproducts.

Common Impurities Table

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Impurity Type	Origin	Detection Strategy
5-Bromo-7-azaindole	Starting Material	LC-MS (Isotope pattern 79Br/81Br 1:1). Retains longer than product.
N-Oxide	Oxidation of N7	LC-MS (+16 Da). Elutes earlier than parent due to high polarity.
Dimer	Aggregation/Coupling	LC-MS ($[2M+H]^+$). Check if signal disappears with dilution to confirm non-covalent aggregation.

Analytical Workflow Diagram



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Figure 2: Integrated analytical workflow from crude synthesis to final quality control.

Expert Insights & Troubleshooting

- Broad NH Signal: If the N1-H signal is invisible or extremely broad in NMR, the sample may be "wet" (containing traces of water) or undergoing rapid exchange. Solution: Add a single pellet of KOH or switch to dry DMSO-d_6 in a sealed tube.
- Peak Tailing in HPLC: If tailing persists despite using CSH columns, increase the buffer ionic strength (e.g., 20 mM Ammonium Formate) or switch to high pH (Ammonium Bicarbonate, pH 10) to deprotonate N7, rendering the molecule neutral.

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- Solubility: 5-methoxy-7-azaindole has poor solubility in non-polar solvents (Hexane/EtOAc). For purification, use DCM/MeOH gradients.

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